

# Personal protective equipment for handling 2-Fluoro-5-nitrotoluene

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## Compound of Interest

Compound Name: 2-Fluoro-5-nitrotoluene

Cat. No.: B1294961

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## Essential Safety and Handling Guide for 2-Fluoro-5-nitrotoluene

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2-Fluoro-5-nitrotoluene**. Adherence to these guidelines is critical for ensuring laboratory safety and minimizing risk.

## Hazard Identification and Classification

**2-Fluoro-5-nitrotoluene** is a hazardous substance requiring careful handling. The following table summarizes its hazard classifications.[\[1\]](#)[\[2\]](#)

Hazard Classification	Category
Acute Oral Toxicity	Category 4
Acute Dermal Toxicity	Category 4
Acute Inhalation Toxicity	Category 4
Skin Corrosion/Irritation	Category 2
Serious Eye Damage/Eye Irritation	Category 2
Specific target organ toxicity (single exposure)	Category 3 (Respiratory system)

Signal Word: Warning[3]

Hazard Statements:[1][4]

- Harmful if swallowed, in contact with skin, or if inhaled.[1]
- Causes skin irritation.[1][4]
- Causes serious eye irritation.[1][4]
- May cause respiratory irritation.[1][4]

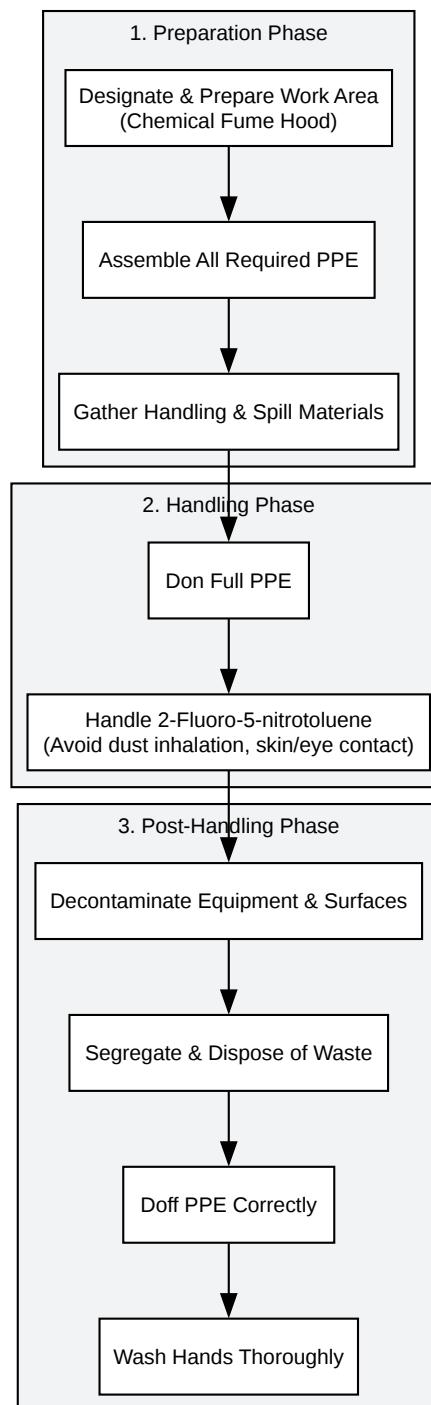
## Physical and Chemical Properties[1]

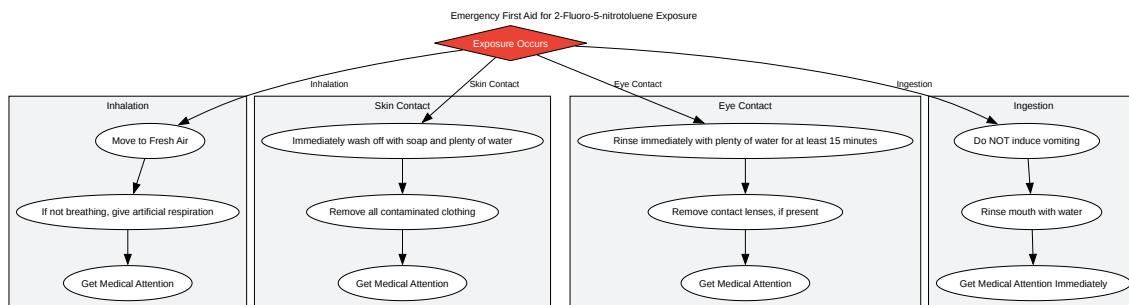
Property	Value
Physical State	Solid
Appearance	Yellow
Melting Point	36 - 41 °C / 96.8 - 105.8 °F
Boiling Point	99.3 - 100 °C / 210.7 - 211.1 °F @ 13 mmHg
Flash Point	105 °C / 221 °F
Molecular Formula	C7H6FNO2
Molecular Weight	155.13

## **Operational Plan: Step-by-Step Handling Protocol**

A systematic approach to handling **2-Fluoro-5-nitrotoluene** is essential to minimize exposure and ensure safety.

## Safe Handling Workflow for 2-Fluoro-5-nitrotoluene





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## References

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- To cite this document: BenchChem. [Personal protective equipment for handling 2-Fluoro-5-nitrotoluene]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1294961#personal-protective-equipment-for-handling-2-fluoro-5-nitrotoluene>

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